

4,6-Diaminoresorcinol dihydrochloride structure

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Compound of Interest

Compound Name: 4,6-Diaminoresorcinol
dihydrochloride

Cat. No.: B155171

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An In-depth Technical Guide to **4,6-Diaminoresorcinol Dihydrochloride**

Introduction

4,6-Diaminoresorcinol dihydrochloride (DAR), a symmetrical dihydroxybenzene and phenylenediamine, is an important organic compound typically handled as its more stable dihydrochloride salt.^[1] Its primary significance lies in its role as a critical monomer for the synthesis of high-performance polymers, most notably poly(p-phenylene-2,6-benzobisoxazole) (PBO).^{[1][2][3]} PBO is renowned for its exceptional thermal stability and tensile strength, leading to its use in applications demanding robust materials.^{[1][4]} This guide provides a comprehensive overview of the structure, properties, synthesis, and applications of **4,6-diaminoresorcinol dihydrochloride** for researchers, scientists, and professionals in materials science and drug development.^[5]

Chemical Structure and Properties

4,6-Diaminoresorcinol dihydrochloride is an aromatic compound featuring two amino groups and two hydroxyl groups attached to a benzene ring. The dihydrochloride salt form enhances its stability.

Caption: Chemical Structure of **4,6-Diaminoresorcinol Dihydrochloride**.

Physicochemical Properties

The key physical and chemical properties of **4,6-diaminoresorcinol dihydrochloride** are summarized in the table below.

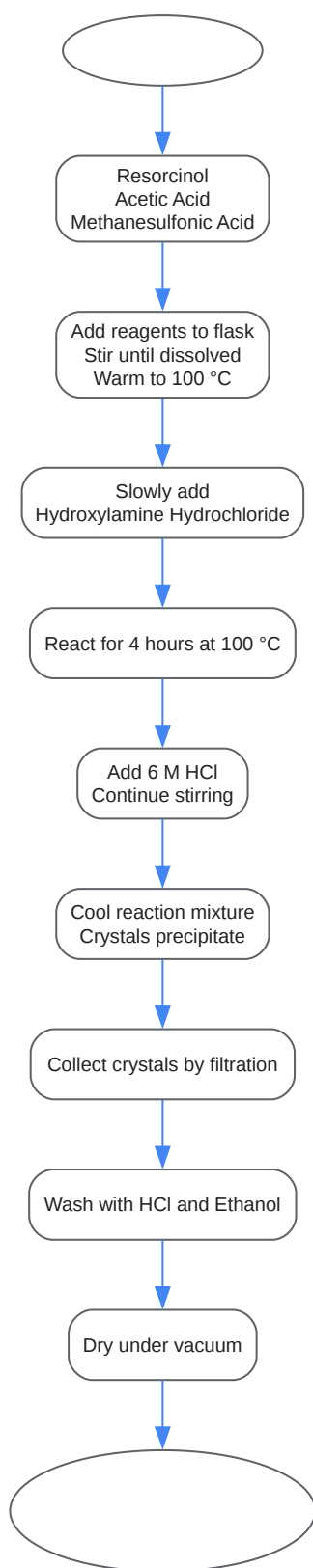
Property	Value	Reference(s)
CAS Number	16523-31-2	[6][7]
Molecular Formula	C ₆ H ₁₀ Cl ₂ N ₂ O ₂	[8][9][10]
Molecular Weight	213.06 g/mol	[8]
Appearance	White to off-white, gray, or brown crystalline solid/powder	[10][11][12]
Melting Point	254 °C (decomposes)	[6][8]
Boiling Point	430.1°C at 760 mmHg	[8]
Solubility	Soluble in water	[1][13]
Storage Temperature	2-8°C	[9]
InChI Key	KUMOYHHELWKOCB-UHFFFAOYSA-N	
SMILES	C1=C(C(=CC(=C1N)O)O)N.Cl. Cl	[9][14]

Synthesis and Experimental Protocols

Several methods for the synthesis of **4,6-diaminoresorcinol dihydrochloride** have been developed. Below are detailed protocols for two common approaches.

Synthesis from Resorcinol (One-Pot Method)

This method involves the direct conversion of resorcinol to the target compound in a single reaction vessel.[15]



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Caption: Workflow for the one-pot synthesis of DAR from resorcinol.

Experimental Protocol:

- Add resorcinol (5.50 g) and acetic acid (6.00 g) to a 100 mL three-necked flask.[\[6\]](#)[\[15\]](#)
- Add methanesulfonic acid (13 mL, 0.2 mol) and stir the mixture until all solids are completely dissolved.[\[6\]](#)[\[15\]](#)
- Warm the reaction system to 100 °C.[\[6\]](#)[\[15\]](#)
- Slowly add hydroxylamine hydrochloride (7.00 g) to the flask and maintain the reaction at 100 °C for 4 hours.[\[6\]](#)[\[15\]](#)
- After the reaction is complete, add 40 mL of 6 mol/L hydrochloric acid to the system and continue stirring.[\[6\]](#)[\[15\]](#)
- Cool the reaction mixture, during which time crystals will precipitate.[\[6\]](#)[\[15\]](#)
- Collect the precipitated crystals by filtration.[\[6\]](#)[\[15\]](#)
- Wash the collected crystals sequentially with hydrochloric acid and ethanol.[\[6\]](#)[\[15\]](#)
- Dry the final product under a vacuum to yield **4,6-diaminoresorcinol dihydrochloride**.[\[6\]](#)[\[15\]](#)

Synthesis via Catalytic Hydrogenation

This process involves the catalytic hydrogenation of a dinitro-precursor. A common starting material for this route is 1,3-dibenzyloxy-4,6-dinitrobenzene.[\[2\]](#)

Experimental Protocol:

- The process involves the catalytic hydrogenation of 1,3-dibenzyloxy-4,6-dinitrobenzene using a noble metal catalyst (e.g., palladium on carbon).[\[2\]](#)
- The reaction is conducted in a two-phase mixture consisting of dilute aqueous hydrochloric acid and an organic solvent that is immiscible with the acid (e.g., toluene).[\[2\]](#)

- The hydrogenation is carried out at a temperature ranging from 0 to 200°C and a pressure of 1 to 200 bar.[\[2\]](#)
- After the reaction, the **4,6-diaminoresorcinol dihydrochloride** product is precipitated by the addition of concentrated hydrochloric acid.[\[2\]](#)
- The resulting suspension is cooled, and the product is isolated by filtration and dried in a vacuum. This process can achieve a high yield of approximately 95%.[\[2\]](#)

Another variation involves the hydrogenation of 2-chloro-4,6-dinitroresorcinol.[\[16\]](#)

Experimental Protocol:

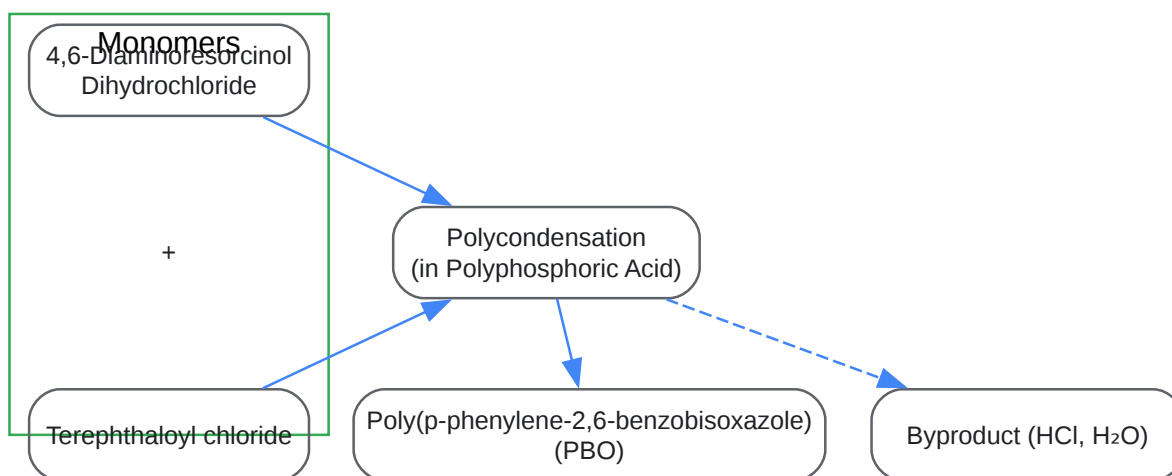
- A one-liter Hastalloy C autoclave is charged with 2-chloro-4,6-dinitroresorcinol (117.3 g, 0.5 mole), glacial acetic acid (400 ml), sodium acetate (41 g, 0.5 mole), 10% palladium on carbon (7.0 g), and water (100 mL).[\[16\]](#)
- The sealed reactor is pressurized with hydrogen gas (400 psi) and the temperature is maintained between 40°C and 50°C.[\[16\]](#)
- Hydrogen pressure is maintained between 100-400 psi throughout the reaction.[\[16\]](#)
- Upon completion, the crude product and catalyst are isolated by filtration.[\[16\]](#)
- The material is then dissolved in hot water (85°C), and the catalyst is removed by filtration.[\[16\]](#)
- The product is precipitated from the filtrate by adding water and hydrochloric acid, followed by recrystallization to afford the purified diaminoresorcinol dihydrochloride.[\[16\]](#)

Applications

The primary application of **4,6-diaminoresorcinol dihydrochloride** is in materials science as a monomer. It is also cited as a pharmaceutical intermediate.[\[5\]](#)[\[11\]](#)

High-Performance Polymers (PBO)

4,6-Diaminoresorcinol dihydrochloride is a key building block for poly(p-phenylene benzobisoxazole) (PBO), a rigid-rod polymer with exceptional properties.[1][3] The polycondensation reaction is typically carried out with terephthalic acid or its derivatives in polyphosphoric acid.[1]



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Caption: Polymerization pathway to PBO.

The resulting PBO polymer can be processed into fibers and films that exhibit remarkable thermal resistance and mechanical strength, making them suitable for aerospace, ballistics protection, and other demanding industrial applications.[1]

Other Applications

Beyond PBO, **4,6-diaminoresorcinol dihydrochloride** may be used as a precursor in the synthesis of other polymers, such as poly(naphthalenebenzobisoxazole)s.[6] It is also used as an intermediate in the synthesis of dyes, photosensitizers, and pharmaceutical compounds.[17]

Safety and Handling

4,6-Diaminoresorcinol dihydrochloride requires careful handling due to its potential hazards.

Hazard Information	Description	Reference(s)
GHS Hazard Statements	H315: Causes skin irritation.	[10][14]
H319: Causes serious eye irritation.	[10][14]	
H335: May cause respiratory irritation.	[10]	
H341: Suspected of causing genetic defects.	[10][14]	
Precautionary Statements	P201, P202: Obtain and read instructions before use.	[14]
P261: Avoid breathing dust.	[10]	
P280: Wear protective gloves/clothing/eye protection/face protection.	[18]	
P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[10]	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[10]	
Risk Statements (older system)	36/37/38: Irritating to eyes, respiratory system and skin.	[8][14][17]
Safety Statements (older system)	S26: In case of contact with eyes, rinse immediately with plenty of water.	[8][17]
S24/25: Avoid contact with skin and eyes.	[8]	
Storage Conditions	Store in a sheltered, dry, dark place at 2-8°C. Keep out of sun.	[11]

Sensitivity

Light and air sensitive.

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